

# A-83-01 Protocol for Cell Culture: Application Notes and Detailed Methodologies

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## Compound of Interest

Compound Name: A83016A

Cat. No.: B1664750

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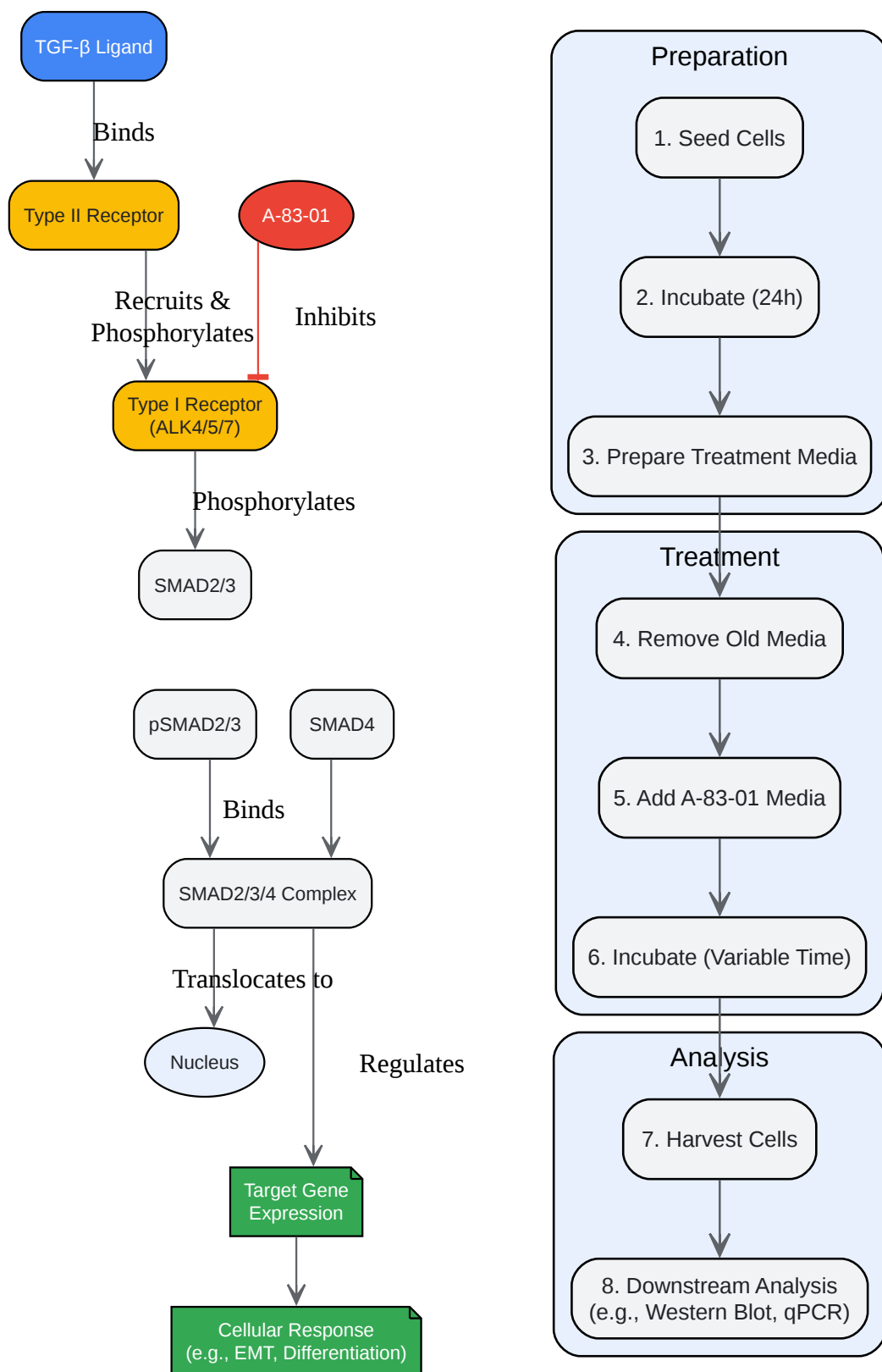
## Abstract

A-83-01 is a potent and selective small molecule inhibitor of the transforming growth factor-beta (TGF- $\beta$ ) type I receptor superfamily, specifically targeting activin receptor-like kinase 4 (ALK4), ALK5, and ALK7.<sup>[1][2][3][4]</sup> Its ability to block TGF- $\beta$  signaling makes it an invaluable tool in various cell culture applications, including the maintenance of pluripotency in stem cells, directed differentiation, and the inhibition of epithelial-to-mesenchymal transition (EMT).<sup>[5][6]</sup> This document provides detailed application notes and experimental protocols for the effective use of A-83-01 in cell culture.

## Mechanism of Action

A-83-01 exerts its biological effects by competitively inhibiting the ATP-binding site of the ALK4, ALK5, and ALK7 receptor kinases.<sup>[1][5]</sup> This inhibition prevents the phosphorylation and subsequent activation of downstream SMAD2 and SMAD3 proteins.<sup>[3][4][5]</sup> The blockage of the SMAD signaling cascade leads to the modulation of target gene expression, thereby influencing cellular processes such as proliferation, differentiation, and apoptosis.<sup>[5][6]</sup> A-83-01 is noted to be more potent than the commonly used ALK5 inhibitor, SB431542.<sup>[2][3][5]</sup>

## Signaling Pathway Diagram



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